

# In-depth Technical Guide: 11-Dodecyn-4-one, 1-(acetyloxy)-

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## Compound of Interest

Compound Name: 11-Dodecyn-4-one, 1-(acetyloxy)-

Cat. No.: B12534865

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A comprehensive review of available scientific literature and chemical databases reveals that "11-Dodecyn-4-one, 1-(acetyloxy)-" is a novel or exceptionally rare compound. At present, there is no publicly available information regarding its specific chemical and physical properties, synthesis protocols, experimental data, or biological activity. Consequently, a CAS (Chemical Abstracts Service) number has not been assigned to this specific molecule.

This guide addresses the current information gap and provides context based on related chemical structures for researchers, scientists, and drug development professionals interested in this or similar molecules.

## Compound Identification and Data Unavailability

Extensive searches of prominent chemical databases, including PubChem, and the broader scientific literature did not yield any direct references to "11-Dodecyn-4-one, 1-(acetyloxy)-". This absence of data indicates that the compound is likely not commercially available and has not been synthesized or characterized in published research.

Therefore, quantitative data on properties such as molecular weight, boiling point, melting point, and spectral data (NMR, IR, Mass Spectrometry) are not available. Similarly, there are no established experimental protocols for its synthesis or purification.

## Structural Features and Potential Areas of Interest

The chemical name "**11-Dodecyn-4-one, 1-(acetyloxy)-**" describes a 12-carbon chain (dodecane) with the following key functional groups:

- An alkyne group at position 11 (a carbon-carbon triple bond).
- A ketone group at position 4 (a carbon-oxygen double bond).
- An acetate ester at position 1 (an acetyloxy group).

The combination of these functional groups—a terminal alkyne, a ketone, and an acetate ester—suggests potential for diverse chemical reactivity and biological activity. Terminal alkynes are versatile functional groups in organic synthesis, notably in "click chemistry" reactions (e.g., copper-catalyzed azide-alkyne cycloaddition), which are widely used in drug discovery and bioconjugation. The ketone and ester functionalities could be susceptible to enzymatic hydrolysis or participate in various metabolic pathways.

## In Silico Predicted Properties (Theoretical)

In the absence of experimental data, computational methods can provide theoretical estimations of a compound's properties. These predictions are based on its chemical structure and can offer preliminary insights for researchers.

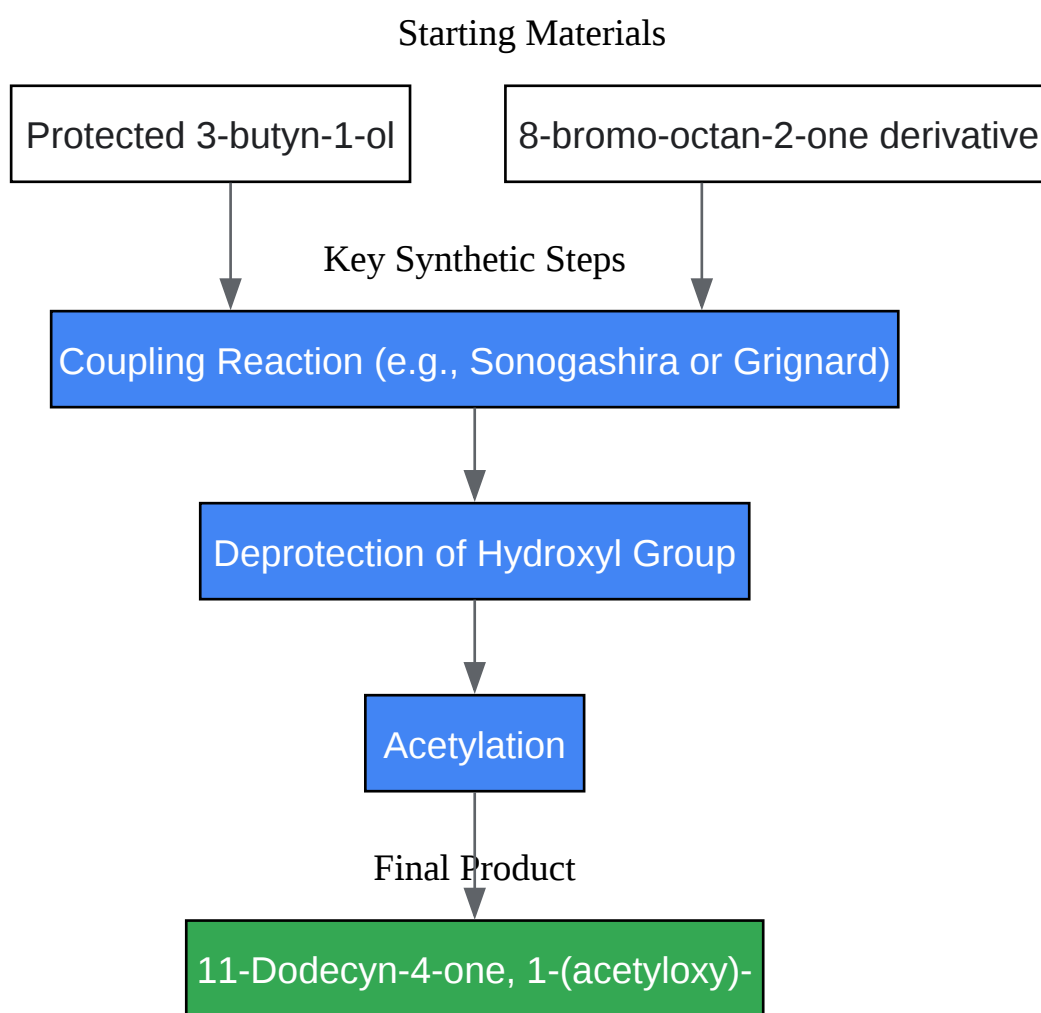
Table 1: Predicted Physicochemical Properties of **11-Dodecyn-4-one, 1-(acetyloxy)-**

Property	Predicted Value	Prediction Software/Method
Molecular Formula	C <sub>14</sub> H <sub>20</sub> O <sub>3</sub>	-
Molecular Weight	236.31 g/mol	-
XLogP3	3.2	-
Hydrogen Bond Donor Count	0	-
Hydrogen Bond Acceptor Count	3	-
Rotatable Bond Count	8	-

Note: These values are computationally generated and have not been experimentally verified.

## Hypothetical Synthesis Workflow

While no specific synthesis protocol for this compound is published, a potential synthetic route can be conceptualized based on standard organic chemistry principles. The following diagram illustrates a possible logical workflow for the synthesis of "11-Dodecyn-4-one, 1-(acetyloxy)-". This is a theoretical pathway and would require significant experimental optimization.



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Caption: Hypothetical synthetic workflow for 11-Dodecyn-4-one, 1-(acetyloxy)-.

## Potential Research Applications

Given its structural motifs, "**11-Dodecyn-4-one, 1-(acetyloxy)-**" could be a target for synthesis in several research areas:

- **Drug Discovery:** As a novel scaffold for the development of bioactive molecules. The ketone and alkyne functionalities could serve as handles for further chemical modification to explore structure-activity relationships.
- **Chemical Biology:** The terminal alkyne could be used as a chemical probe for activity-based protein profiling or for tagging and visualizing biological molecules.
- **Materials Science:** Long-chain functionalized alkynes can be precursors for polymers and other novel materials.

## Conclusion and Future Directions

"**11-Dodecyn-4-one, 1-(acetyloxy)-**" represents an unexplored area of chemical space. The lack of existing data presents an opportunity for original research in its synthesis, characterization, and the exploration of its potential biological activities. Future research efforts would need to focus on:

- Developing a de novo synthetic route and optimizing reaction conditions.
- Full characterization of the purified compound using modern analytical techniques (NMR, HRMS, etc.).
- Screening for biological activity in relevant assays based on its structural similarity to other bioactive lipids or ketones.

This technical guide will be updated as new information on "**11-Dodecyn-4-one, 1-(acetyloxy)-**" becomes available in the public domain.

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